

Technical Guide: Synthesis, Properties, and Applications of Iodo-Methyl-Pyrazoles

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Compound of Interest

Compound Name: 4-Iodo-3-methyl-1H-pyrazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, characterization, and potential applications of iodo-methyl-pyrazoles, with a focus on isomers of **4-iodo-3-methyl-1H-pyrazole**. While direct experimental data for **4-iodo-3-methyl-1H-pyrazole** is not readily available in public literature, this document details the properties and synthesis of closely related, and often isomeric, compounds that are crucial for research and development in medicinal chemistry and materials science. The pyrazole scaffold is a significant pharmacophore, and its halogenated derivatives are key intermediates in the synthesis of a wide range of biologically active molecules.^[1]

Core Compound and Isomer Identification

Direct synthesis and characterization data for **4-iodo-3-methyl-1H-pyrazole** are scarce in the reviewed literature. However, the existence of this substitution pattern is confirmed by the availability of derivatives such as Methyl **4-iodo-3-methyl-1H-pyrazole-5-carboxylate** (CAS No. 1290964-42-9).^[2]

This guide will focus on the following well-characterized and synthetically accessible isomers and related compounds, providing a valuable resource for researchers working with this class of molecules.

Table 1: Physicochemical Properties of Selected Iodo-Methyl-Pyrazoles and Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical Form	Melting Point (°C)
4-Iodo-1-methyl-1H-pyrazole	39806-90-1	C ₄ H ₅ IN ₂	208.00	Solid	59-64
3-Iodo-1-methyl-1H-pyrazole	92525-10-5[3]	C ₄ H ₅ IN ₂	208.00[3]	-	-
4-Iodo-1,3,5-trimethyl-1H-pyrazole	51660-65-2[4]	C ₆ H ₉ IN ₂	236.05[4]	-	-
4-Iodopyrazole	3469-69-0[5]	C ₃ H ₃ IN ₂	193.97[5]	Solid	108-110[5]
4-Iodo-3-trifluoromethyl-1H-pyrazole	866638-72-4	C ₄ H ₂ F ₃ IN ₂	261.97	Solid	-
4-iodo-3-methyl-5-(1-pyrrolidinylmethyl)-1H-pyrazole	Not Available	C ₉ H ₁₄ IN ₃	291.135[6]	-	-

Synthesis of Iodo-Methyl-Pyrazoles

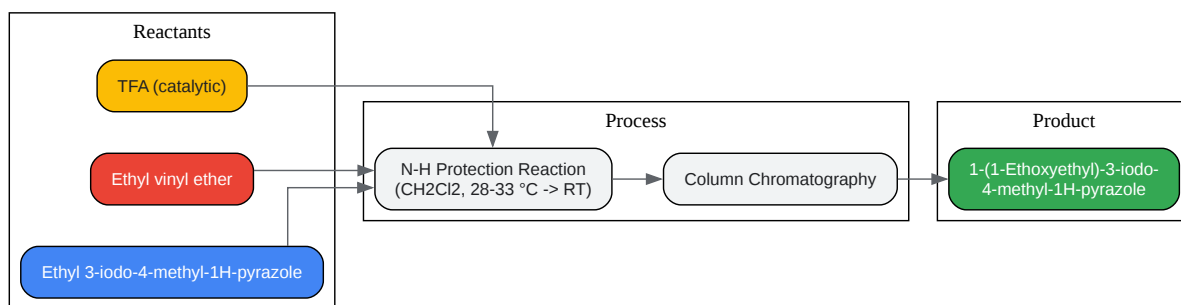
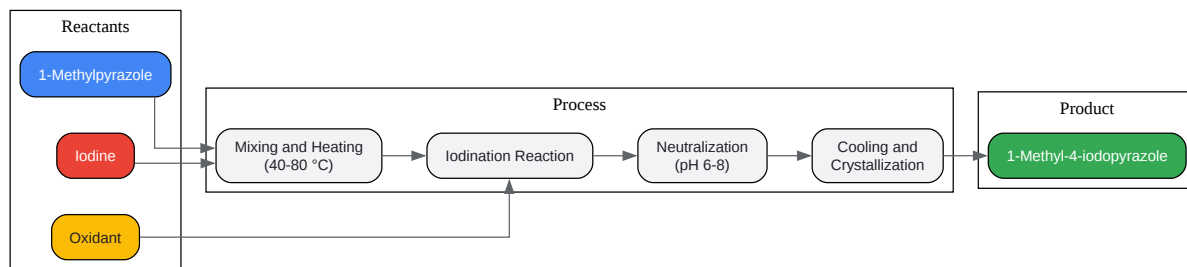
The synthesis of iodo-methyl-pyrazoles can be achieved through various synthetic routes, primarily involving the iodination of a pre-formed pyrazole ring or the cyclization of appropriately substituted precursors.

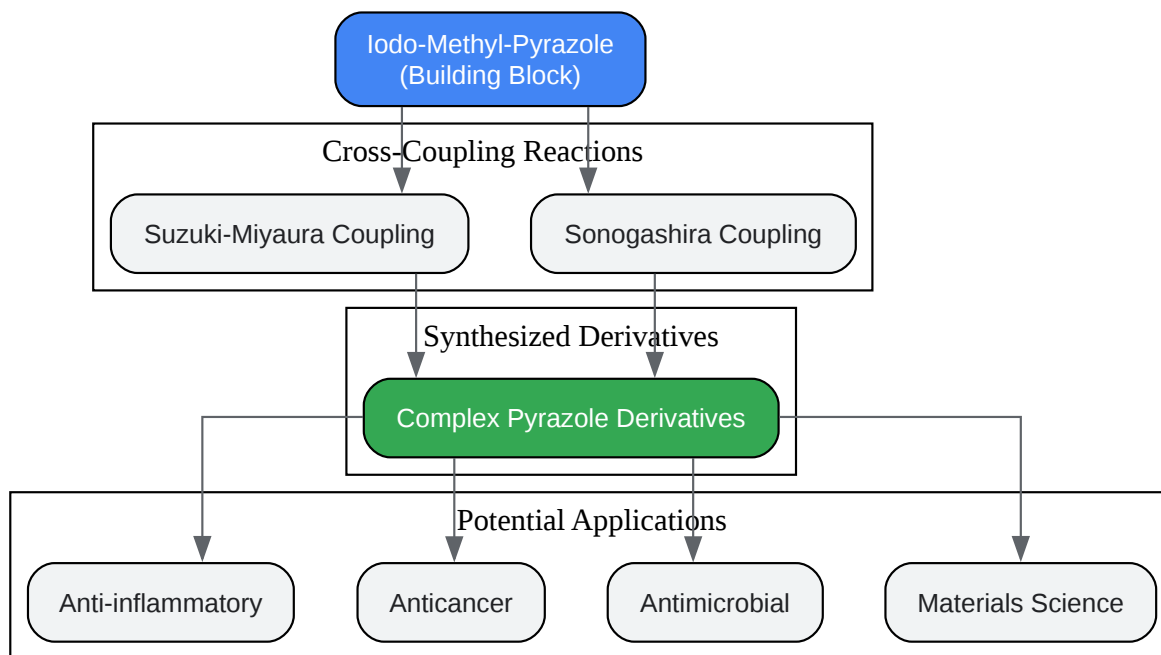
Iodination of Methyl-Pyrazoles

A common strategy for the synthesis of 4-iodo-pyrazoles involves the direct iodination of the corresponding pyrazole. For instance, 1-methyl-4-iodopyrazole can be synthesized from 1-methylpyrazole.

Experimental Protocol: Synthesis of 1-Methyl-4-iodopyrazole[7]

- **Mixing of Reactants:** 1-methylpyrazole and iodine are mixed.
- **Heating:** The mixture is heated to a temperature between 40-80 °C.
- **Addition of Oxidant:** An aqueous solution of an oxidant (e.g., nitric acid, iodic acid, hydrogen peroxide) is added dropwise to the reaction mixture. The oxidant reacts with the hydrogen iodide generated during the reaction to produce more iodine, driving the reaction to completion.
- **Neutralization:** After the reaction is complete, an alkaline solution (e.g., sodium hydroxide) is added to adjust the pH to 6-8.
- **Crystallization:** The solution is cooled to induce crystallization of the product, which is then collected by filtration.





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